

A Technical Guide to the Safe Handling of 1-Pentadecanol-d31

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Pentadecanol-d31

Cat. No.: B1472713

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety protocols and handling procedures for **1-Pentadecanol-d31**. The information herein is compiled from various safety data sheets and technical resources for the non-deuterated analogue, 1-Pentadecanol, and is extrapolated to its deuterated form. Due to the isotopic labeling, **1-Pentadecanol-d31** is primarily utilized in research and development for metabolic studies and as an internal standard in mass spectrometry. While deuteration is not expected to significantly alter the chemical hazards, users should always consult the most recent safety data sheet (SDS) provided by the supplier and handle the compound with care in a controlled laboratory setting.

Chemical and Physical Properties

1-Pentadecanol-d31 is a deuterated form of 1-Pentadecanol, a long-chain fatty alcohol. At room temperature, it is a white, flaky solid.^[1] The physical and chemical properties are expected to be very similar to its non-deuterated counterpart.

Property	Value	References
Molecular Formula	C15H D31O	[2] [3]
Molecular Weight	~259.5 g/mol (calculated)	[4] [5]
Appearance	White solid	[1] [2] [3]
Melting Point	41-44 °C	[1] [5] [6]
Boiling Point	269-271 °C	[1] [2] [3] [6]
Flash Point	112 - 130 °C (closed cup)	[1] [5]
Solubility	Insoluble in water. Soluble in DMSO.	[2] [3] [7]
Stability	Stable under normal conditions.	[2] [3]

Hazard Identification and Toxicology

1-Pentadecanol is generally considered to have low toxicity.[\[8\]](#)[\[9\]](#) However, as with any chemical, appropriate precautions should be taken to minimize exposure.

- Acute Effects: Excessive exposure may cause some central nervous system depression.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Skin Contact: Prolonged contact may cause skin irritation and defatting of the skin.[\[1\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Eye Contact: May be slightly to moderately irritating to the eyes.[\[1\]](#) Direct contact may cause temporary irritation.[\[11\]](#)
- Inhalation: Not expected to be a significant hazard under normal use, but inhalation of dust should be avoided.[\[11\]](#)
- Ingestion: Expected to be a low ingestion hazard.[\[11\]](#)

According to aggregated GHS information, this chemical does not meet the criteria for classification as hazardous in the vast majority of reports.[\[4\]](#)

Safe Handling and Storage

Adherence to proper laboratory procedures is essential when handling **1-Pentadecanol-d31**.

Personal Protective Equipment (PPE)

- Eye Protection: Wear tightly fitting safety goggles or a face shield.[\[4\]](#)[\[10\]](#)
- Hand Protection: Wear chemical-resistant gloves. Gloves should be inspected prior to use.[\[1\]](#)[\[10\]](#)
- Skin and Body Protection: Wear a lab coat and other protective clothing to prevent skin contact.[\[1\]](#)[\[3\]](#)
- Respiratory Protection: Under normal conditions with adequate ventilation, respiratory protection is not typically required.[\[2\]](#)[\[3\]](#) If dust formation is likely or ventilation is inadequate, a full-face respirator or a dust mask (such as a type N95) should be used.[\[10\]](#)

Engineering Controls

- Work in a well-ventilated area.[\[10\]](#) Local exhaust ventilation may be necessary if user operations generate dust, fume, or mist.[\[12\]](#)

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)[\[3\]](#)[\[10\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.[\[2\]](#)[\[3\]](#)
- Store away from heat and sources of ignition.[\[10\]](#)

First Aid Measures

In the event of exposure, follow these first aid guidelines:

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[2][10]
- Skin Contact: Take off contaminated clothing immediately. Wash the affected area with soap and plenty of water. Seek medical attention if irritation develops or persists.[2][10]
- Eye Contact: Rinse immediately with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[2][10]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek medical attention.[2][10]

Accidental Release Measures

In the case of a spill:

- Ensure adequate ventilation and remove all sources of ignition.[10]
- Wear appropriate personal protective equipment.[10]
- Avoid dust formation.[2][10]
- Sweep up the spilled material and shovel it into a suitable container for disposal.[2]
- Prevent the chemical from entering drains.[10]

Fire-Fighting Measures

- Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[2] Water or foam may cause frothing.[10]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors.[2]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[2][10]

Experimental Protocols

While specific experimental protocols will vary depending on the application, the following provides a general methodology for the preparation of **1-Pentadecanol-d31** as a stock solution for use as an internal standard in mass spectrometry.

Preparation of a Stock Solution

- Materials:
 - **1-Pentadecanol-d31**
 - Dimethyl sulfoxide (DMSO), analytical grade
 - Volumetric flask
 - Analytical balance
 - Pipettes
- Procedure:
 1. Accurately weigh the desired amount of **1-Pentadecanol-d31** using an analytical balance.
 2. Transfer the weighed compound to a volumetric flask of the appropriate size.
 3. Add a small amount of DMSO to the flask to dissolve the compound. Sonication may be used to aid dissolution.^[7]
 4. Once dissolved, add DMSO to the flask up to the calibration mark.
 5. Stopper the flask and invert several times to ensure a homogenous solution.
 6. Store the stock solution at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).^[13]

Visualizations

Safe Handling Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Pentadecanol - Wikipedia [en.wikipedia.org]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. fishersci.com [fishersci.com]
- 4. 1-Pentadecanol | C₁₅H₃₂O | CID 12397 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 1-Pentadecanol | CAS#:629-76-5 | Chemsrvc [chemsrc.com]
- 6. 1-Pentadecanol 99 629-76-5 [sigmaaldrich.com]
- 7. 1-Pentadecanol | TargetMol [targetmol.com]
- 8. PENTADECANOL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 9. 1-Pentadecanol | 629-76-5 [chemicalbook.com]
- 10. chemicalbook.com [chemicalbook.com]
- 11. cdn.chemservice.com [cdn.chemservice.com]
- 12. cloudfront.zoro.com [cloudfront.zoro.com]
- 13. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [A Technical Guide to the Safe Handling of 1-Pentadecanol-d₃₁]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1472713#safety-and-handling-of-1-pentadecanol-d31]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com